

Navigating Purity: A Technical Guide to Fumaric Acid Specifications for Researchers

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Compound of Interest

Compound Name: *Fumaric acid (Standard)*

Cat. No.: *B1141848*

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For scientists and professionals in research and drug development, the purity and characterization of reagents are paramount. This guide provides an in-depth look at the specifications for high-purity fumaric acid, often aligned with ACS (American Chemical Society) Reagent Grade standards, ensuring reliability and reproducibility in experimental outcomes.

Fumaric acid, a naturally occurring dicarboxylic acid, is a key intermediate in the citric acid cycle and finds wide application in the pharmaceutical industry as an excipient, a pH modifier, and a starting material for the synthesis of active pharmaceutical ingredients (APIs). The stringent quality requirements for these applications necessitate a thorough understanding of its purity profile and the analytical methods used for its verification. While the official ACS monograph for fumaric acid may not be readily accessible, the specifications provided by major chemical suppliers for their high-purity grades serve as a reliable benchmark.

Quantitative Specifications for High-Purity Fumaric Acid

The following table summarizes the typical quantitative specifications for high-purity fumaric acid, comparable to ACS Reagent Grade standards. These parameters are critical for ensuring the identity, strength, quality, and purity of the substance.

Parameter	Specification
Assay (on anhydrous basis)	99.5% - 100.5%
Melting Point	298°C - 300°C (sublimes)
Residue on Ignition	≤ 0.1%
Water (H ₂ O)	≤ 0.5%
Heavy Metals (as Pb)	≤ 10 ppm (0.001%)
Maleic Acid	≤ 0.1%
Insoluble Matter in Water	≤ 0.05%

Experimental Protocols for Key Quality Control Tests

Detailed methodologies are essential for the accurate assessment of fumaric acid's purity. Below are the protocols for the principal tests cited in the specifications.

Assay (Acidimetric Titration)

This method determines the percentage purity of fumaric acid by titrating it with a standardized solution of a strong base.

Principle: Fumaric acid, a diprotic acid, reacts with two equivalents of sodium hydroxide. The endpoint is determined using a pH indicator.

Apparatus:

- Analytical balance
- 250 mL Erlenmeyer flask
- 50 mL burette
- Magnetic stirrer and stir bar

Reagents:

- Fumaric acid sample
- Standardized 0.5 N Sodium Hydroxide (NaOH) solution
- Phenolphthalein indicator solution
- Methanol

Procedure:

- Accurately weigh approximately 1 g of the fumaric acid sample and transfer it to a 250 mL Erlenmeyer flask.
- Add 50 mL of methanol and warm gently on a steam bath to dissolve the sample.
- Cool the solution to room temperature.
- Add 2-3 drops of phenolphthalein indicator solution.
- Titrate with standardized 0.5 N NaOH solution until the first appearance of a persistent pink color.
- Record the volume of NaOH solution used.
- Perform a blank titration with 50 mL of methanol and subtract the blank volume from the sample titration volume.

Calculation:

Where:

- V_{sample} = Volume of NaOH used for the sample (mL)
- V_{blank} = Volume of NaOH used for the blank (mL)
- N_{NaOH} = Normality of the NaOH solution

- 29.02 = milliequivalent weight of fumaric acid
- W_{sample} = Weight of the fumaric acid sample (g)

Residue on Ignition (Sulfated Ash)

This test measures the amount of non-volatile inorganic impurities in the sample.

Principle: The sample is ignited in the presence of sulfuric acid, which converts metal oxides and salts to their more stable sulfates. The weight of the remaining residue is then determined.

Apparatus:

- Porcelain or platinum crucible
- Muffle furnace
- Bunsen burner
- Analytical balance
- Desiccator

Reagents:

- Fumaric acid sample
- Concentrated Sulfuric Acid (H_2SO_4)

Procedure:

- Heat a clean crucible in a muffle furnace at $600 \pm 50^\circ\text{C}$ for 30 minutes, cool in a desiccator, and weigh accurately.
- Accurately weigh about 2 g of the fumaric acid sample into the crucible.
- Moisten the sample with a few drops of concentrated sulfuric acid.
- Gently heat the crucible over a Bunsen burner until the sample is thoroughly charred.

- Cool the crucible and add a few more drops of concentrated sulfuric acid.
- Heat again until white fumes are no longer evolved.
- Ignite the crucible in the muffle furnace at $600 \pm 50^{\circ}\text{C}$ until all carbonaceous matter is consumed.
- Cool the crucible in a desiccator to room temperature and weigh accurately.
- Repeat the ignition, cooling, and weighing steps until a constant weight is achieved.

Calculation:

Heavy Metals

This test limits the content of metallic impurities that are colored by sulfide ions.

Principle: The color produced by the reaction of heavy metals with a sulfide source in the sample solution is compared to the color of a standard lead solution under the same conditions.

Apparatus:

- Nessler tubes (50 mL)
- Pipettes and volumetric flasks

Reagents:

- Fumaric acid sample
- Lead (Pb) standard solution (10 ppm)
- Dilute acetic acid
- Thioacetamide-glycerin base TS or Hydrogen sulfide TS

Procedure:

- Test Preparation: Dissolve 2 g of the sample in 25 mL of water.
- Standard Preparation: Pipette 2 mL of the standard lead solution (10 ppm) into a Nessler tube and dilute to 25 mL with water.
- Monitor Preparation: Prepare a solution as in the Standard Preparation, but add 2 g of the sample.
- To each of the three solutions, add 2 mL of dilute acetic acid and 10 mL of the sulfide source (e.g., thioacetamide-glycerin base TS).
- Dilute to 50 mL with water, mix, and allow to stand for 5 minutes.
- View the solutions downwards over a white surface. The color of the Test Preparation should not be darker than that of the Standard Preparation. The color of the Monitor Preparation should be equal to or darker than the Standard Preparation.

Maleic Acid (by High-Performance Liquid Chromatography - HPLC)

This method provides a specific and sensitive way to quantify the maleic acid impurity.

Principle: The sample is dissolved and separated on a reversed-phase HPLC column. The concentration of maleic acid is determined by comparing its peak area to that of a maleic acid standard.

Apparatus:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 μ m)
- Analytical balance
- Volumetric flasks and pipettes

Reagents:

- Fumaric acid sample
- Maleic acid reference standard
- Mobile phase: A suitable buffered aqueous solution (e.g., phosphate buffer) and an organic modifier (e.g., methanol or acetonitrile), filtered and degassed.
- Diluent: Mobile phase or water.

Procedure:

- Standard Preparation: Accurately weigh a quantity of maleic acid reference standard to prepare a solution with a known concentration (e.g., 0.1 mg/mL).
- Sample Preparation: Accurately weigh a quantity of the fumaric acid sample to prepare a solution with a known concentration (e.g., 10 mg/mL).
- Chromatographic Conditions (Typical):
 - Column: C18, 4.6 mm x 250 mm, 5 μ m
 - Mobile Phase: Isocratic or gradient elution with a phosphate buffer/methanol mixture.
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 210 nm
 - Injection Volume: 20 μ L
- Inject the Standard Preparation and the Sample Preparation into the chromatograph.
- Record the chromatograms and measure the peak areas for maleic acid.

Calculation:

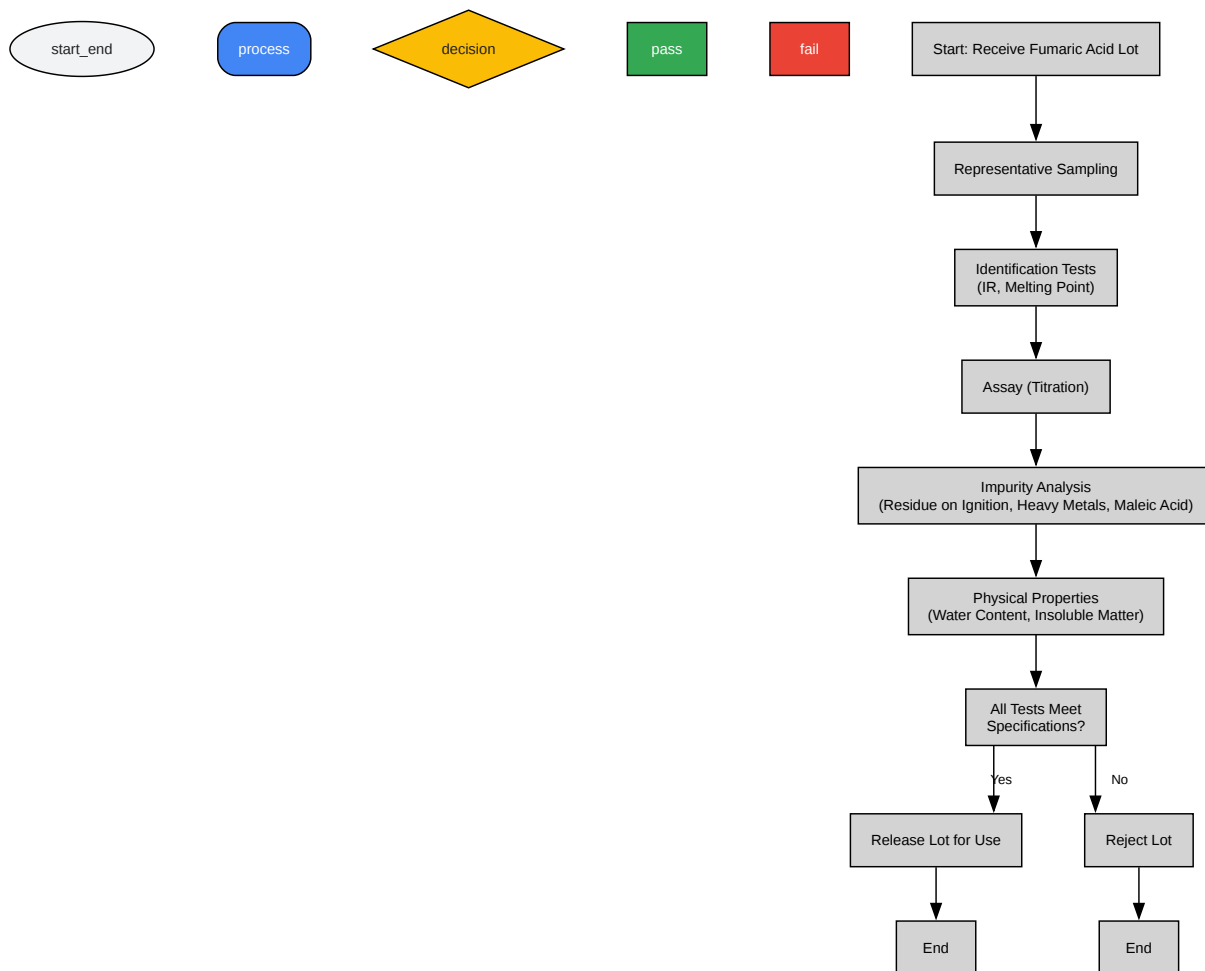
Where:

- Area_sample = Peak area of maleic acid in the sample chromatogram

- Area_standard = Peak area of maleic acid in the standard chromatogram
- Conc_standard = Concentration of maleic acid in the Standard Preparation
- Conc_sample = Concentration of fumaric acid in the Sample Preparation

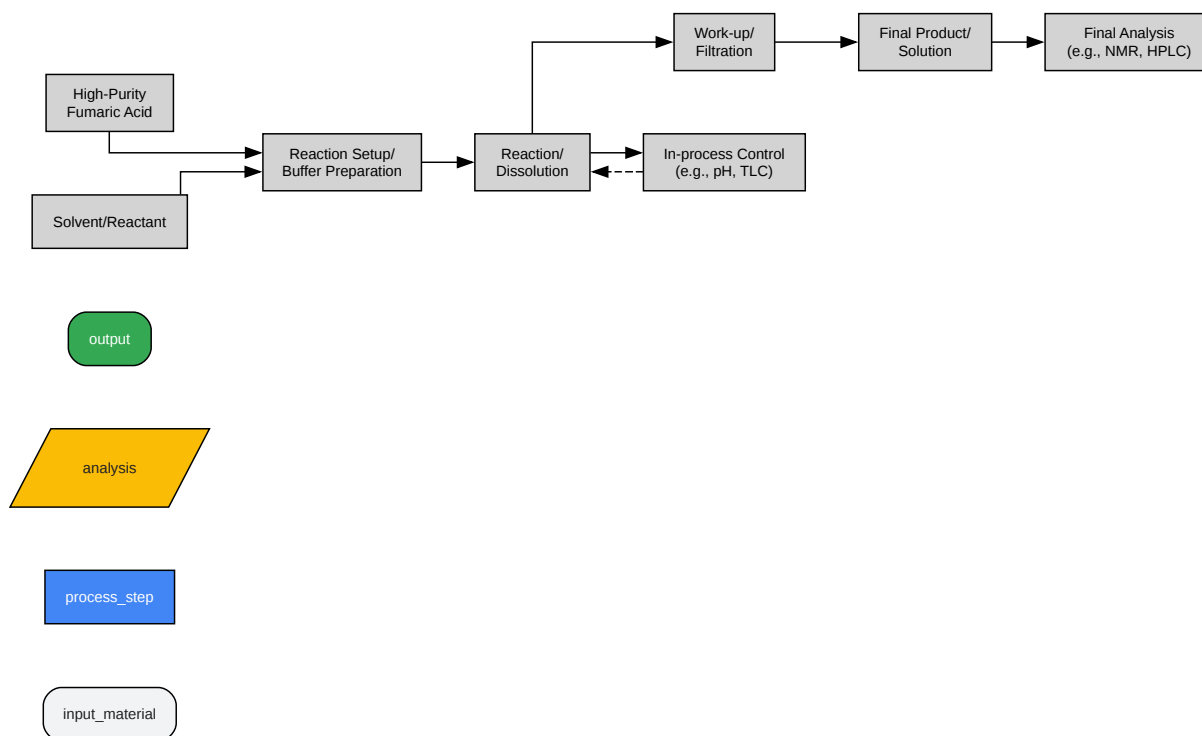
Visualizing Quality Control and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of quality control for fumaric acid and a typical experimental workflow where it might be used.



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Caption: Quality control workflow for Fumaric Acid.



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Caption: Typical experimental workflow using Fumaric Acid.

- To cite this document: BenchChem. [Navigating Purity: A Technical Guide to Fumaric Acid Specifications for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1141848#fumaric-acid-accs-reagent-grade-specifications\]](https://www.benchchem.com/product/b1141848#fumaric-acid-accs-reagent-grade-specifications)

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